

Section 1: Physicochemical Properties & Solubility Profile

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Compound of Interest

Compound Name: *Linolenic Acid Ethyl Ester- 13C18*

Cat. No.: *B1157219*

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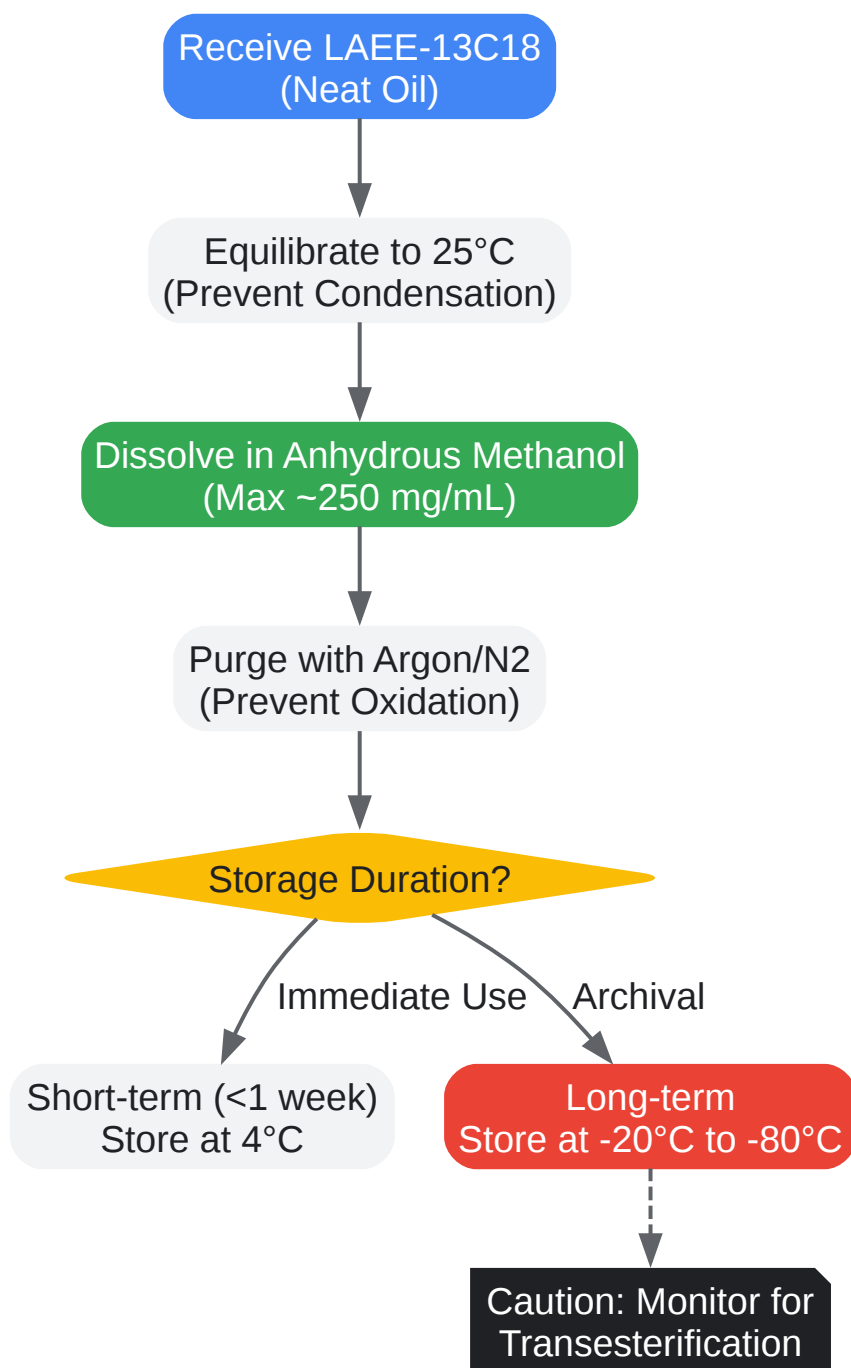
Isotopic labeling (13C) increases the molecular weight but does not significantly alter the macroscopic solubility thermodynamics compared to the unlabeled (12C) analog[4][5]. The table below summarizes the quantitative parameters critical for experimental design.

Parameter	Value / Description
Compound Name	Linolenic Acid Ethyl Ester-13C18
Unlabeled CAS Number	1191-41-9
Molecular Formula	13C18 C2 H34 O2
Molecular Weight	324.35 g/mol
Physical State	Clear, colorless to pale yellow oil
Solubility in Methanol (25°C)	~257.9 g/L (Highly Soluble / Miscible)
Solubility in Water	< 0.02 g/L (Insoluble)
Recommended Storage	-20°C to -80°C, under inert gas (Argon/N2)

Data synthesized from established chemical databases and predictive models for the unlabeled analog[2][4][6].

Section 2: Preparation & Storage Workflow

To maintain the integrity of LAEE-13C18, researchers must strictly control temperature, atmospheric oxygen, and solvent purity.



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Workflow for the preparation and storage of Linolenic Acid Ethyl Ester-13C18 in methanol.

Section 3: Standard Operating Procedure (SOP) for Methanolic Solutions

Causality & Self-Validation: This protocol minimizes water introduction (which causes precipitation) and oxygen exposure (which causes peroxidation)[2][6]. The self-validation step ensures that the concentration is accurate before downstream use.

Step 1: Thermal Equilibration Remove the sealed ampoule of LAEE-13C18 from -20°C storage. Allow it to equilibrate to room temperature (25°C) for 30 minutes before opening. **Why:** Opening a cold vial causes atmospheric moisture to condense inside. Water acts as an anti-solvent for highly lipophilic compounds, drastically reducing solubility[6].

Step 2: Volumetric/Gravimetric Transfer Using a positive displacement pipette (due to the high viscosity of the neat oil), transfer the required volume into an amber glass vial. Alternatively, weigh the oil on a microbalance.

Step 3: Dissolution Add HPLC-grade, anhydrous methanol to achieve the desired concentration (up to a practical limit of ~100 mg/mL to ensure complete solvation at lower temperatures, despite the theoretical max of 257.9 g/L at 25°C)[6]. Vortex gently for 30 seconds.

Step 4: Atmospheric Purging Gently blow a stream of Argon or Nitrogen gas over the liquid surface for 15-20 seconds to displace oxygen. Immediately cap the vial with a PTFE-lined septum. **Why:** The bis-allylic protons between the three cis double bonds are highly susceptible to auto-oxidation[2].

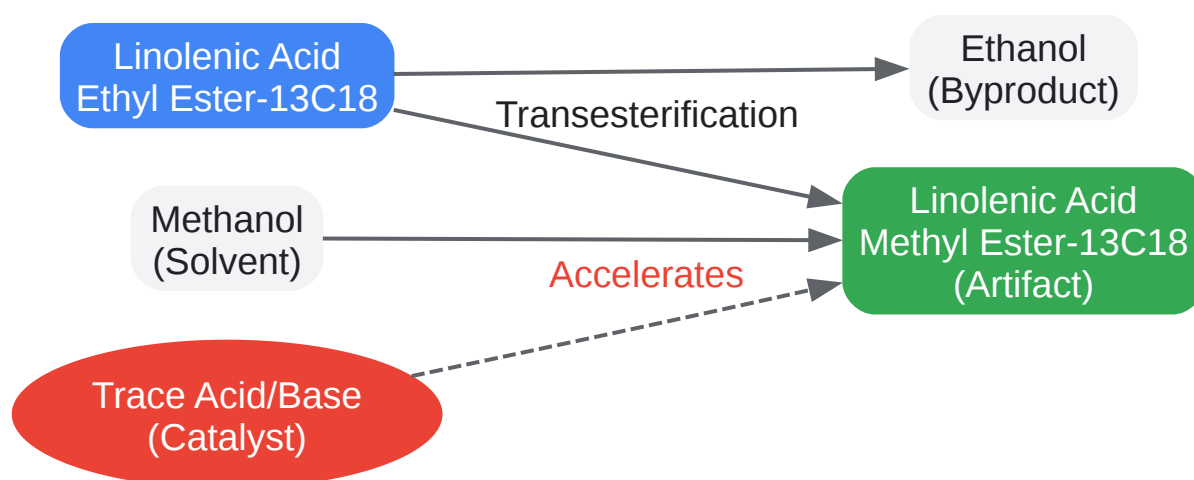
Step 5: Self-Validation Analyze a 1:1000 dilution of the prepared stock via GC-FID or LC-MS against a known calibration curve to verify the final concentration and confirm the absence of degradation peaks.

Section 4: Troubleshooting & FAQs

Q1: Why did my methanolic solution of LAEE-13C18 become cloudy or precipitate after storage at -20°C? **Causality:** While LAEE-13C18 is highly soluble in methanol at room temperature

(~258 mg/mL)[6], solubility is a thermodynamic property strictly dependent on temperature. At -20°C, the kinetic energy of the solvent molecules decreases, reducing their ability to overcome the solute's intermolecular dispersive forces. Additionally, if any moisture was absorbed during handling, the water content acts as a powerful anti-solvent[6]. Resolution: Warm the sealed vial to room temperature (25°C) and vortex gently for 1 minute. The compound will completely re-dissolve without structural degradation. To prevent this, store highly concentrated stocks (>50 mg/mL) at room temperature for short periods, or prepare less concentrated working aliquots for -20°C storage.

Q2: I am detecting a new peak with a mass shift in my LC-MS/GC-MS analysis after storing LAEE-13C18 in methanol. What is this artifact? Causality: You are observing an artifact known as Linolenic Acid Methyl Ester-13C18 (LAME-13C18). This is the result of transesterification (methanolysis)[1][3]. When an ethyl ester is dissolved in a vast molar excess of methanol, a nucleophilic acyl substitution can occur. Even trace amounts of acidity or basicity (e.g., from poorly washed glassware or degraded solvent) will catalyze the exchange of the ethyl group for a methyl group[3].



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Mechanism of transesterification artifact formation when storing ethyl esters in methanol.

Resolution: If your experimental design permits, use ethanol, chloroform, or acetonitrile as the storage solvent for ethyl esters to completely avoid transesterification[6][7]. If methanol is strictly required for your downstream assay, prepare working solutions fresh daily, or store methanolic stocks at -80°C to kinetically freeze the transesterification reaction.

Q3: How do I mitigate oxidative degradation of the polyunsaturated chain during prolonged handling? Causality: LAEE-13C18 contains three methylene-interrupted cis double bonds. The hydrogen atoms attached to the carbons between these double bonds (bis-allylic positions) have exceptionally low bond dissociation energies. Exposure to atmospheric oxygen initiates a free-radical lipid peroxidation cascade, leading to hydroperoxides and eventual chain cleavage[2]. Resolution: Always purge the headspace of your vials with an inert gas (Argon is preferred over Nitrogen as it is heavier than air and forms a better protective "blanket"). For assays that are not sensitive to additives, you may add an antioxidant such as Butylated hydroxytoluene (BHT) at a concentration of 0.005% w/v to the methanol solvent prior to dissolution.

References

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Sources

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